

trans-(1S,2S)-2-Aminocyclopentanol hydrochloride molecular formula and weight

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Compound of Interest

Compound Name: *trans-(1S,2S)-2-Aminocyclopentanol hydrochloride*

Cat. No.: *B150881*

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Chemical Profile: trans-(1S,2S)-2-Aminocyclopentanol Hydrochloride

This document provides the key molecular details for **trans-(1S,2S)-2-Aminocyclopentanol hydrochloride**, a compound frequently utilized in organic synthesis and pharmaceutical research.

Molecular Data

The fundamental molecular properties of **trans-(1S,2S)-2-Aminocyclopentanol hydrochloride** are summarized below.

Property	Value	Citations
Molecular Formula	C ₅ H ₁₂ ClNO or C ₅ H ₁₁ NO·HCl	[1][2][3]
Molecular Weight	137.61 g/mol	[2][4][5][6]
CAS Number	68327-04-8	[2][4][5]

This compound is recognized as a white crystalline solid and is soluble in water and alcohol.[1] It serves as a chiral building block in the synthesis of various pharmaceutical compounds.[3]

For laboratory use, it should be stored under an inert gas, such as nitrogen or argon, at temperatures between 2-8°C.[2][7]

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